

Physical properties of "Methyl 3-hydroxydodecanoate" (melting point, boiling point, solubility)

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Compound of Interest

Compound Name: Methyl 3-hydroxydodecanoate

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An In-depth Technical Guide to the Physical Properties of Methyl 3-hydroxydodecanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Methyl 3-hydroxydodecanoate**, a fatty acid methyl ester of interest in various scientific domains. Due to the limited availability of experimentally determined quantitative data in publicly accessible literature, this guide also outlines standardized experimental protocols for determining these properties, ensuring a foundation for future research and development.

Core Physical Properties

Methyl 3-hydroxydodecanoate is consistently described as a colorless to pale yellow liquid at ambient temperature.^[1] This physical state suggests that its melting point is below standard room temperature. While precise, experimentally verified values for its melting point and boiling point are not readily available in the reviewed literature, its solubility in organic solvents has been qualitatively established.

Table 1: Summary of Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₃ H ₂₆ O ₃	[2][3][4][5]
Molecular Weight	230.34 g/mol	[2][3][4][5]
Physical State	Liquid	[4][6][7]
Appearance	Colorless to pale yellow	[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Soluble in common organic solvents	[1]

Solubility Profile

Methyl 3-hydroxydodecanoate is reported to be soluble in common organic solvents.[1] However, quantitative solubility data (e.g., g/100 mL) and its miscibility with a wide range of solvents are not specified in the available literature. For drug development and formulation, a detailed understanding of a compound's solubility is critical. The following experimental protocols, based on OECD guidelines, are recommended for a thorough characterization of its solubility.

Experimental Protocols for Physical Property Determination

To address the current data gaps, the following standardized methods are recommended for the precise determination of the physical properties of **Methyl 3-hydroxydodecanoate**. These protocols are based on the internationally recognized OECD Guidelines for the Testing of Chemicals, which ensure data reliability and comparability.[8][9][10][11][12][13][14][15][16][17][18][19][20][21][22]

3.1. Melting Point Determination (OECD Guideline 102)

Given that the substance is a liquid at room temperature, determining its freezing point or pour point would be more appropriate than a melting point. The OECD 102 guideline describes

several methods, including:[8][10][17][19]

- Freezing Temperature Method: The sample is cooled while being stirred, and the temperature is recorded at regular intervals. The constant temperature observed during the phase transition from liquid to solid is the freezing point. Care must be taken to avoid supercooling.[10]
- Pour Point Method: This method is suitable for substances that do not have a sharp freezing point. It determines the lowest temperature at which the substance will still flow.

3.2. Boiling Point Determination (OECD Guideline 103)

The boiling point is a critical parameter for purification and assessing volatility. The OECD 103 guideline provides several suitable methods:[12][15][18]

- Ebulliometer Method: This method involves measuring the boiling temperature of the liquid under controlled pressure.
- Dynamic Method: The boiling point is determined by measuring the vapor pressure of the substance as a function of temperature. The boiling point is the temperature at which the vapor pressure equals the atmospheric pressure.[12][15]
- Differential Scanning Calorimetry (DSC): This thermal analysis technique can be used to determine the boiling point by detecting the endothermic transition associated with boiling. [15][23]

3.3. Water Solubility Determination (OECD Guideline 105)

Determining the water solubility is crucial for assessing the environmental fate and bioavailability of a substance. The OECD 105 guideline suggests two primary methods:[11][13][14][16][21]

- Flask Method: A suitable amount of the substance is agitated in water at a constant temperature until equilibrium is reached. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method. This method is appropriate for substances with a solubility of 10 mg/L or higher.

- Column Elution Method: A column is packed with an inert support material coated with the test substance. Water is then passed through the column, and the concentration of the substance in the eluate is measured. This method is suitable for substances with low water solubility.[\[21\]](#)

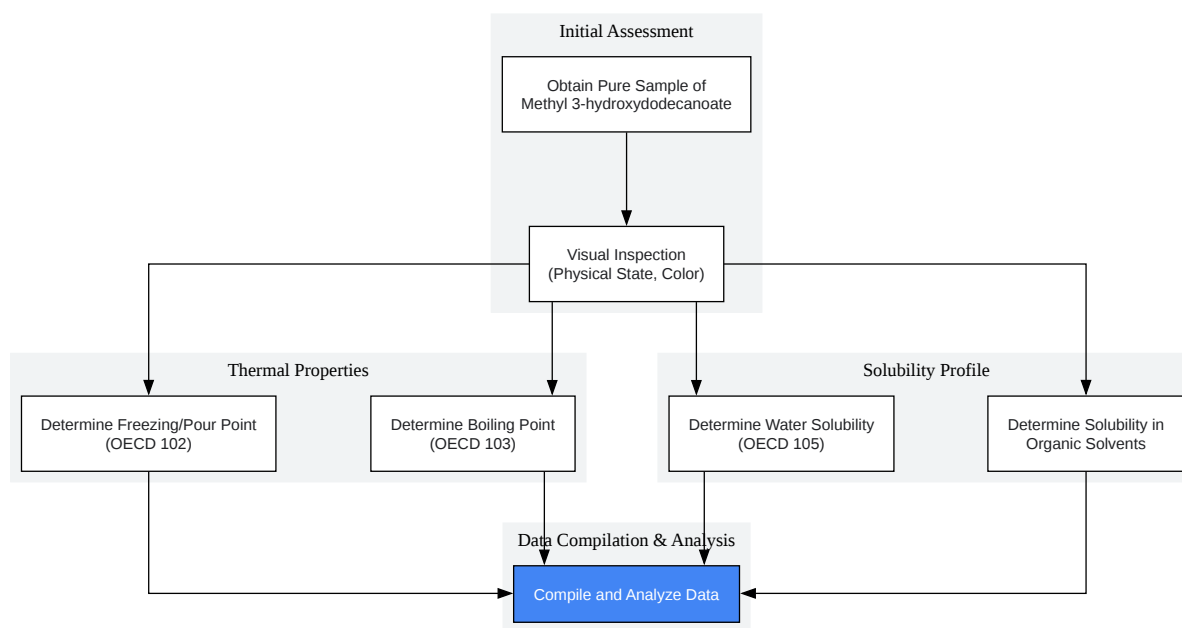
3.4. Solubility in Organic Solvents

While qualitatively described as soluble in organic solvents, quantitative determination is necessary for many applications. A modified flask method can be employed:

- An excess amount of **Methyl 3-hydroxydodecanoate** is added to a known volume of the selected organic solvent in a sealed flask.
- The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium.
- The saturated solution is then filtered or centrifuged to remove any undissolved solute.
- The concentration of **Methyl 3-hydroxydodecanoate** in the clear supernatant is determined using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the comprehensive determination of the physical properties of **Methyl 3-hydroxydodecanoate**.



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Caption: Workflow for Determining Physical Properties.

Conclusion

While **Methyl 3-hydroxydodecanoate** is known to be a liquid soluble in organic solvents, a significant gap exists in the publicly available quantitative data for its melting point, boiling point, and specific solubility values. For researchers, scientists, and drug development

professionals, obtaining this data is essential for ensuring the accuracy and reproducibility of their work. The application of standardized methodologies, such as the OECD guidelines, is strongly recommended to generate reliable and comparable physical property data for this compound.

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